

Safe handling and storage of 3-Bromo-N-methylbenzylamine

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Compound of Interest

Compound Name: 3-Bromo-N-methylbenzylamine

Cat. No.: B151466

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Technical Support Center: 3-Bromo-N-methylbenzylamine

This guide provides essential safety information, handling protocols, and storage requirements for **3-Bromo-N-methylbenzylamine** (CAS: 67344-77-8) to ensure its safe use in research and development.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **3-Bromo-N-methylbenzylamine**?

A1: **3-Bromo-N-methylbenzylamine** is classified as harmful if swallowed (Acute Toxicity 4, Oral).[1] It can also cause severe skin burns and eye damage. Some related compounds may cause allergic skin reactions or respiratory difficulties if inhaled. Always consult the specific Safety Data Sheet (SDS) for the lot you are using.

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: To ensure safety, the following PPE is mandatory:

- Eye Protection: Chemical safety goggles or a face shield.[1]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).

- Skin and Body Protection: A lab coat or other protective clothing to prevent skin contact.
- Respiratory Protection: In case of inadequate ventilation or the potential for aerosol formation, use a respirator with a suitable filter (e.g., type ABEK (EN14387) respirator filter).
[\[1\]](#)

Q3: How should I properly store **3-Bromo-N-methylbenzylamine**?

A3: Store the compound in a tightly closed container in a dry, cool, and well-ventilated area.[\[2\]](#)
It should be stored in an area designated for corrosive and combustible liquids (Storage Class 10).[\[1\]](#) Keep it away from incompatible materials such as acids, strong oxidizing agents, acid anhydrides, acid chlorides, and carbon dioxide.[\[2\]](#) The storage area should be locked.

Q4: What should I do in case of accidental skin or eye contact?

A4:

- Skin Contact: Immediately remove all contaminated clothing and rinse the affected skin area with plenty of water or shower.
- Eye Contact: Rinse cautiously with water for several minutes. If present, remove contact lenses and continue rinsing. In both cases, seek immediate medical attention by calling a poison center or doctor.

Q5: How should I handle a spill of **3-Bromo-N-methylbenzylamine**?

A5: In the event of a spill, first ensure the area is well-ventilated and remove all sources of ignition.[\[2\]](#)[\[3\]](#) Wearing appropriate PPE, absorb the spill with an inert material such as vermiculite, sand, or earth.[\[3\]](#) Collect the absorbed material into a suitable, closed container for disposal.[\[2\]](#)[\[3\]](#) Prevent the spill from entering drains.

Q6: What is the proper procedure for disposing of **3-Bromo-N-methylbenzylamine** waste?

A6: Dispose of the compound and its container at an approved waste disposal plant. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of it in the sewer system.

Troubleshooting Guide

Issue	Possible Cause	Solution
Material has changed color (e.g., from colorless to yellow)	Exposure to air or light over time, or potential contamination.	While a slight color change may not affect all experiments, it indicates potential degradation. It is recommended to use a fresh, unopened container for sensitive applications. Ensure the container is tightly sealed and stored under an inert atmosphere if possible.
Precipitate forms in the liquid	The compound may have partially solidified due to cool storage temperatures or has degraded.	Gently warm the container in a water bath to see if the solid redissolves. If it does not, or if the experiment is sensitive to impurities, it is best to use a new batch.
Inconsistent experimental results	Impurities in the compound or improper handling leading to contamination.	Verify the purity of the compound from the Certificate of Analysis. Ensure all glassware is clean and dry before use. Use fresh solvents and reagents.

Quantitative Data Summary

Property	Value	Reference
CAS Number	67344-77-8	[1][4]
Molecular Formula	C ₈ H ₁₀ BrN	[1][4]
Molecular Weight	200.08 g/mol	[1][4]
Boiling Point	231-232 °C	[1]
Density	1.461 g/mL at 25 °C	[1]
Flash Point	> 110 °C (> 230 °F)	[1]
Refractive Index	n _{20/D} 1.5650	[1]
Storage Class	10 (Combustible liquids)	[1]

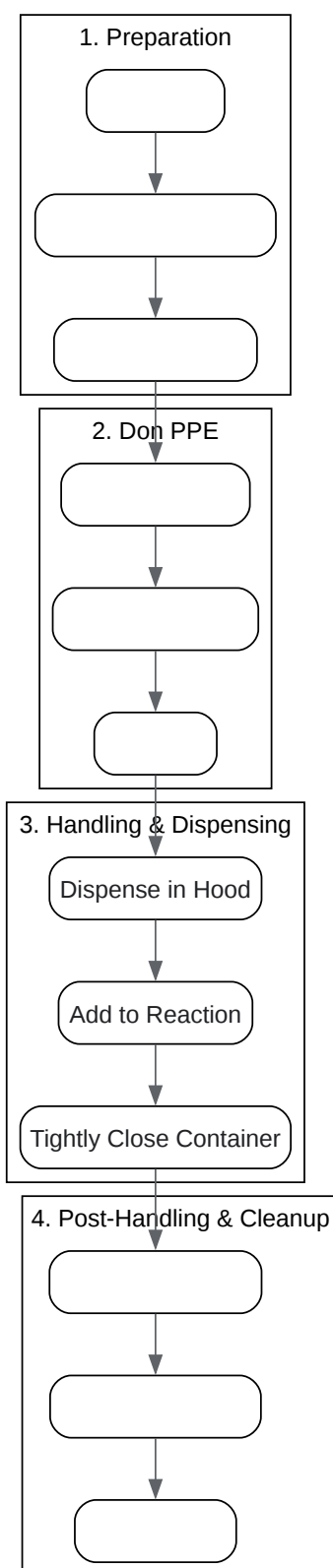
Experimental Protocols

General Protocol for Handling **3-Bromo-N-methylbenzylamine**

- **Preparation:** Before starting, ensure you have read and understood the Safety Data Sheet (SDS). Work in a well-ventilated chemical fume hood.[5] Prepare all necessary equipment and reagents.
- **Personal Protective Equipment (PPE):** Don the required PPE, including safety goggles, a face shield, chemical-resistant gloves, and a lab coat.
- **Dispensing:** Ground and bond containers when transferring the material to prevent static discharge.[3] Carefully measure and dispense the required amount of the liquid, avoiding splashes and aerosol generation.[5]
- **Reaction:** If using in a reaction, add it to the reaction vessel slowly. Keep the reaction vessel in the fume hood.
- **Post-Handling:** After use, tightly close the container.[3]
- **Decontamination:** Clean any contaminated surfaces and equipment. Wash hands thoroughly after handling.

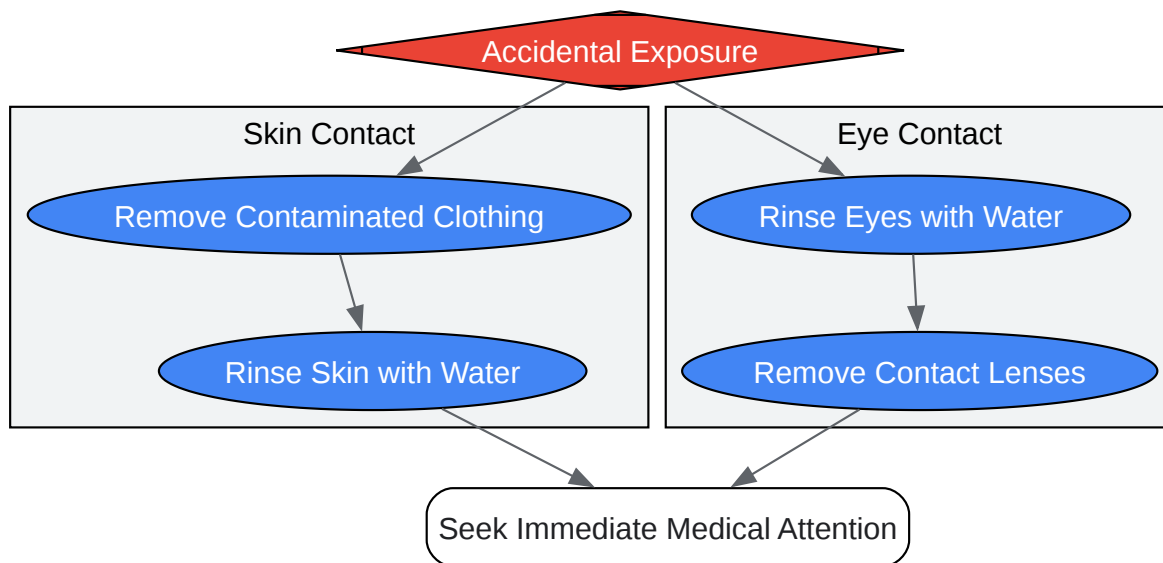
- **Waste Disposal:** Dispose of all waste, including empty containers and contaminated materials, according to institutional and governmental regulations.

Visual Guides



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Caption: Workflow for the safe handling of **3-Bromo-N-methylbenzylamine**.



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Caption: Emergency response procedure for accidental exposure.

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